

The Enigmatic Compound "Pentolame": A Search for its Scientific Identity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pentolame

Cat. No.: B132283

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A comprehensive search of scientific databases and chemical literature has revealed no evidence of a compound known as "**Pentolame**." This suggests that "**Pentolame**" is not a recognized name for a chemical entity within the scientific community. Efforts to gather information on its discovery, synthesis, and biological activity have been unsuccessful, as the compound does not appear in scholarly articles, chemical registries, or patent literature.

Initial investigations into the term "**Pentolame**" yielded results unrelated to chemical compounds. For instance, in Italian, "**pentolame**" translates to "cookware," and search results were dominated by this definition^[1]. Further searches for "**Pentolame** compound" and related terms did not provide any pertinent information regarding a specific molecule.

In the absence of any data on a compound named "**Pentolame**," it is not possible to provide an in-depth technical guide on its discovery and synthesis. There is no quantitative data to summarize, no experimental protocols to detail, and no signaling pathways to diagram.

It is possible that "**Pentolame**" may be a typographical error, a proprietary code name not yet in the public domain, or a newly synthesized molecule that has not yet been disclosed in scientific literature. Without further clarification or an alternative name, a technical guide on the "**Pentolame** compound" cannot be produced.

For researchers, scientists, and drug development professionals interested in novel compounds, a vast and ever-growing body of literature exists on a multitude of scientifically recognized molecules. These resources provide detailed information on the discovery, synthesis, and biological activities of compounds with established scientific identities. For

example, the scientific literature contains extensive information on topics such as the antibacterial mechanism of action of arylamide foldamers[2], the mechanism of action of well-known drugs like paracetamol[3], and the diverse biological activities of compounds found in natural sources like black garlic[4], various plant essential oils[5], and specific plant extracts[6][7][8]. These examples highlight the type of detailed information that is typically available for scientifically validated compounds.

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References

- 1. m.youtube.com [m.youtube.com]
- 2. Antibacterial mechanism of action of arylamide foldamers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Mechanism of action of paracetamol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Black Garlic: Evolution of the Chemical Composition and Broad Biological Activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Antimicrobial activity of eight plant essential oils having antioxidant property against spoilage microbes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Phenolic compounds and biological activity of Kitaibelia vitifolia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Evaluation of the Biological Properties and Antibacterial Activities of the Natural Food Supplement "Epavin" for Liver Detoxification and Protection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Comparative Study on the Phytochemical Characterization and Biological Activities of Azolla caroliniana and Azolla filiculoides: In Vitro Study - PMC [pmc.ncbi.nlm.nih.gov]
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